

A Comprehensive Technical Guide to the Physical Properties of 2-Cyclohexyl-2-phenylacetonitrile

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Compound of Interest

Compound Name: 2-cyclohexyl-2-phenylacetonitrile

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of **2-cyclohexyl-2-phenylacetonitrile**, with a focus on its melting and boiling points. This document is intended to serve as a valuable resource for professionals in research and drug development, offering both established data and standardized experimental protocols for property determination.

Physical Properties of 2-Cyclohexyl-2-phenylacetonitrile

The physical characteristics of a compound are fundamental to its handling, formulation, and application in various scientific contexts. The following table summarizes the available quantitative data for **2-cyclohexyl-2-phenylacetonitrile**.

Physical Property	Value	Notes
Boiling Point	322.50 °C	Estimated at 760.00 mm Hg[1]
Melting Point	Data not readily available	An experimental determination is required.

Experimental Protocols for Physical Property Determination

Accurate determination of physical properties such as melting and boiling points is crucial for the characterization of chemical compounds. Below are detailed methodologies for these key experiments.

Determination of Melting Point

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. For pure crystalline organic compounds, this transition occurs over a narrow temperature range. A broadened melting point range often indicates the presence of impurities. The capillary method is a widely used technique for this determination.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle
- Heating medium (e.g., mineral oil for Thiele tube)

Procedure:

- **Sample Preparation:** A small amount of the crystalline **2-cyclohexyl-2-phenylacetonitrile** is finely ground using a mortar and pestle.
- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and gently tapped to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.
- **Apparatus Setup (Thiele Tube):** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. The assembly is then immersed in a Thiele

tube containing a heating oil, such as mineral oil.

- **Apparatus Setup (Mel-Temp):** The packed capillary tube is inserted into the heating block of the Mel-Temp apparatus.
- **Heating:** The apparatus is heated gently. The heating rate should be slow, approximately 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation and Data Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes liquid is recorded as the end of the melting range.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. The capillary method is also a common and effective technique for determining the boiling point of small quantities of a liquid.

Apparatus:

- Thiele tube or other heating bath (e.g., aluminum block)
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer
- Heating source (e.g., Bunsen burner or hot plate)

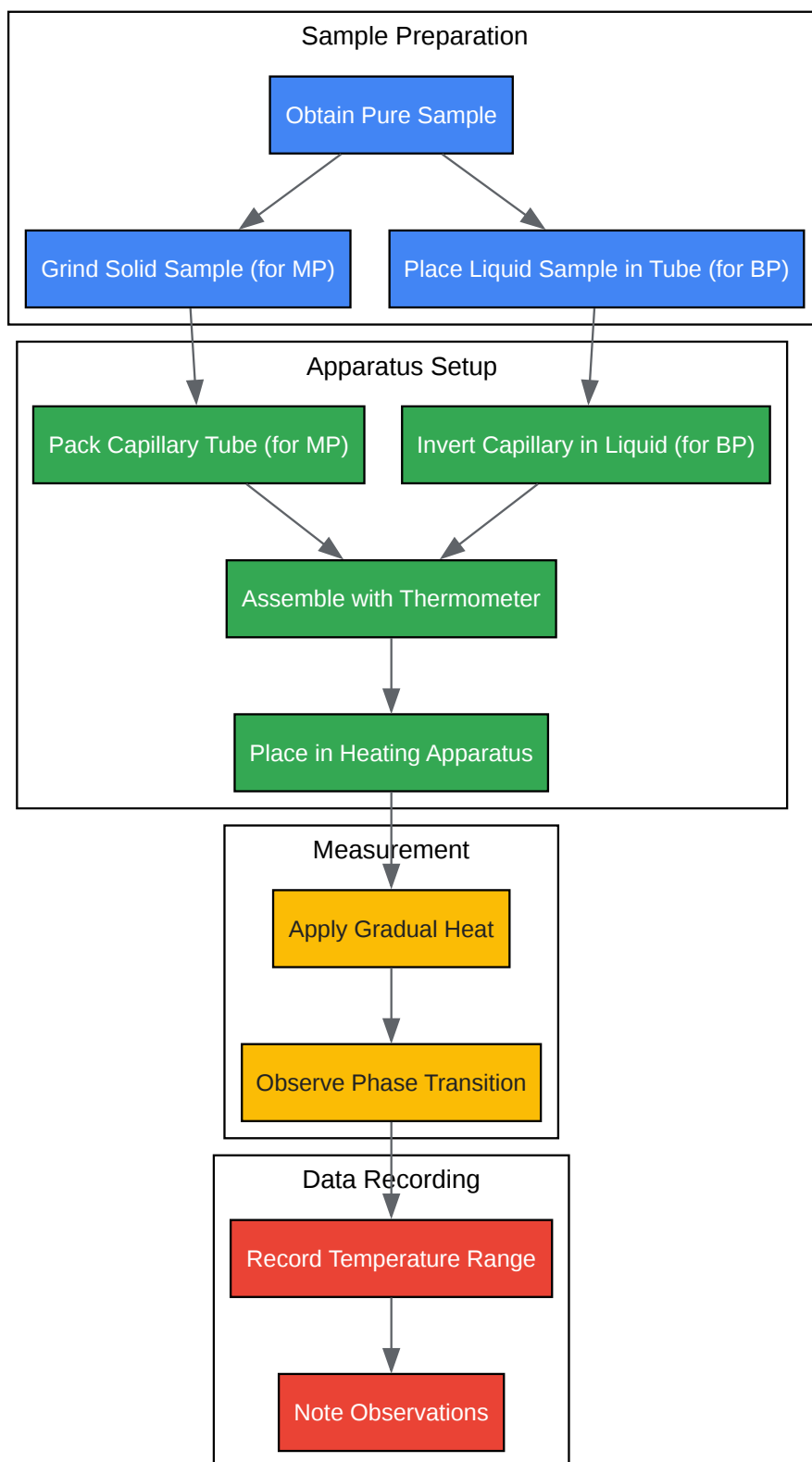
Procedure:

- **Sample Preparation:** A small amount of liquid **2-cyclohexyl-2-phenylacetonitrile** is placed into a small test tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid.

- **Apparatus Setup:** The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a Thiele tube or an aluminum heating block.
- **Heating:** The apparatus is heated gradually. As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
- **Observation and Data Recording:** Heating is continued until a steady stream of bubbles emerges from the capillary tube. The heat source is then removed, and the liquid is allowed to cool. The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.

Visualized Experimental Workflow

The following diagram illustrates a generalized workflow for the determination of the physical properties of a chemical compound, from initial sample preparation to the final recording of data. This logical flow is applicable to the experimental protocols described above.



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Caption: Workflow for Physical Property Determination.

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References

- 1. 2-cyclohexyl-2-phenyl acetonitrile, 3893-23-0 [thegoodscentscompany.com]
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